

Essential Safety and Logistical Information for Handling Diazolidinylurea

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diazolidinylurea*

Cat. No.: *B1206482*

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This document provides essential, immediate safety and logistical information for the handling of **Diazolidinylurea**, a common antimicrobial preservative. The following procedural guidance is designed to be a preferred source for laboratory safety and chemical handling, fostering a culture of safety and trust.

Chemical and Physical Properties

Property	Value
CAS Number	78491-02-8
Molecular Formula	C8H14N4O7
Molecular Weight	278.22 g/mol
Appearance	White powder
Solubility	Soluble in water

Toxicological Data^[1]

Test	Species	Route	Value
LD50	Rat (male/female)	Oral	2570 mg/kg bw
LD50	Rabbit (male/female)	Dermal	> 2000 mg/kg bw

Operational Plan for Safe Handling

Adherence to a strict operational plan is crucial to minimize exposure and ensure a safe laboratory environment.

1. Engineering Controls:

- Work in a well-ventilated area.[\[2\]](#)
- Use a chemical fume hood or other approved local exhaust ventilation when handling **Diazolidinylurea** powder to minimize dust inhalation.[\[3\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[4\]](#)

2. Personal Protective Equipment (PPE):

The following PPE should be worn at all times when handling **Diazolidinylurea**:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[1\]](#)[\[3\]](#) A face shield may be necessary for operations with a high risk of splashing.[\[3\]](#)
- Hand Protection: Wear chemical-resistant, impervious gloves.[\[3\]](#) While specific breakthrough time data for **Diazolidinylurea** is not readily available, nitrile rubber gloves are a common recommendation.[\[3\]](#) It is critical to inspect gloves for any signs of degradation before use and to practice proper glove removal techniques to avoid skin contact.[\[3\]](#)
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or if irritation is experienced, a NIOSH-approved full-face respirator with appropriate cartridges should be used.[\[1\]](#)

- Protective Clothing: A lab coat or other protective clothing should be worn to prevent skin contact.^[2] For larger quantities or in situations with a higher risk of exposure, impervious clothing may be necessary.^[1]

3. Handling Procedures:

- Avoid all personal contact, including inhalation of dust.^[2]
- Do not eat, drink, or smoke in areas where **Diazolidinylurea** is handled.^[2]
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.^{[2][3]}
- Keep containers securely sealed when not in use.^[2]
- Avoid the formation of dust and aerosols.^[3]

4. Storage:

- Store in a cool, dry, and well-ventilated area in the original, tightly sealed container.^[2]
- Store away from incompatible materials such as strong oxidizing agents.^[2]

Disposal Plan

Proper disposal of **Diazolidinylurea** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect waste **Diazolidinylurea** and any contaminated materials (e.g., gloves, weighing paper, pipette tips) in a designated, clearly labeled, and sealed hazardous waste container.^{[2][5]}
- Do not mix with other waste streams unless compatibility has been confirmed.

2. Disposal Route:

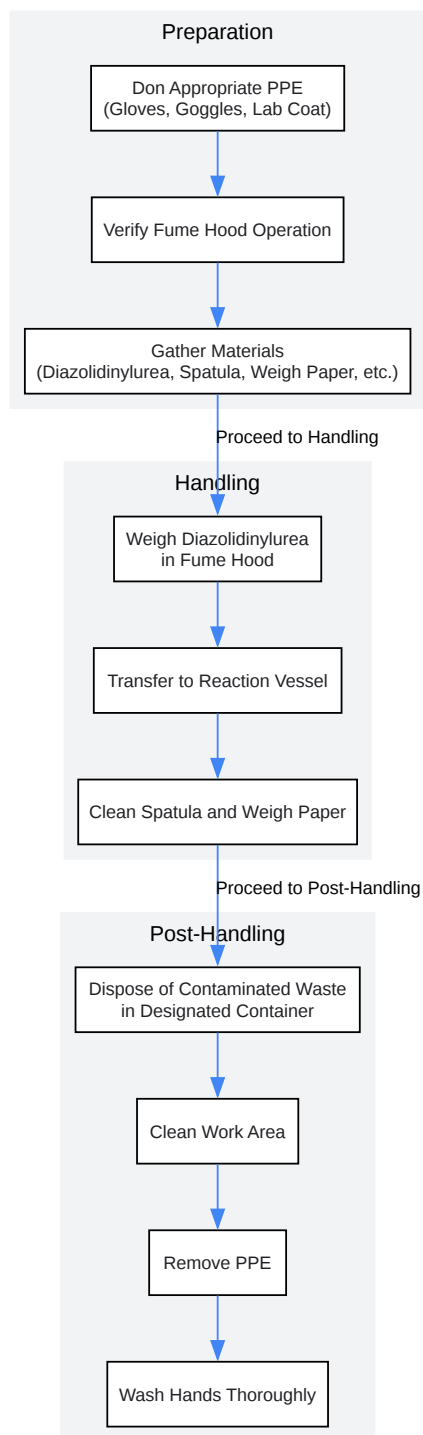
- Dispose of all waste in accordance with local, state, and federal regulations.^[2]
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.
- Unused, uncontaminated material may be eligible for recycling if suitable facilities are available.^[2]

3. Spill Cleanup:

- Minor Spills:
 - Wearing appropriate PPE, clean up spills immediately.^[2]
 - For dry spills, use a method that avoids generating dust, such as gently sweeping or using a vacuum with a HEPA filter.^[2]
 - Place the collected material in a sealed container for disposal.^[2]
 - Wash the spill area with soap and water.^[2]
- Major Spills:
 - Evacuate the area and alert others.
 - Contact your institution's EHS department or emergency response team immediately.^[2]
 - Only personnel with the appropriate training and PPE should attempt to clean up a major spill.

Experimental Workflow: Safe Handling of Diazolidinylurea

Workflow for Safe Handling of Diazolidinyurea

[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the key steps for the safe handling of **Diazolidinylurea** in a laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [echemi.com](https://www.echemi.com) [echemi.com]
- 2. [datasheets.scbt.com](https://www.datasheets.scbt.com) [datasheets.scbt.com]
- 3. [eurofinsus.com](https://www.eurofinsus.com) [eurofinsus.com]
- 4. [tcichemicals.com](https://www.tcichemicals.com) [tcichemicals.com]
- 5. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Diazolidinylurea]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1206482#personal-protective-equipment-for-handling-diazolidinylurea\]](https://www.benchchem.com/product/b1206482#personal-protective-equipment-for-handling-diazolidinylurea)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com